

1-Methylthio-2-propanone: A Technical Guide to Safety, Handling, and Properties

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Compound of Interest

Compound Name: 1-Methylthio-2-propanone

Cat. No.: B082341

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Methylthio-2-propanone** (CAS No. 14109-72-9), a versatile thioether compound with applications in organic synthesis, proteomics research, and the flavor industry. This document consolidates critical information regarding its safety, handling, and disposal, as outlined in its Material Safety Data Sheet (MSDS). Additionally, it presents a summary of its physicochemical properties and a plausible experimental protocol for its synthesis. This guide is intended to serve as an essential resource for laboratory personnel, researchers, and professionals in drug development to ensure the safe and effective use of this compound.

Introduction

1-Methylthio-2-propanone, also known as (Methylthio)acetone, is a sulfur-containing organic compound with the molecular formula C_4H_8OS .^{[1][2][3]} It is recognized for its utility as an intermediate in various organic syntheses and has been identified as a component for proteomics research.^[3] Furthermore, it is used as a flavoring agent in the food industry, with a safety evaluation by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluding that it poses "no safety concern at current levels of intake when used as a flavouring agent".^{[1][4]} This guide aims to provide in-depth technical information to facilitate its safe handling and application in a research and development setting.

Safety and Handling (MSDS Information)

The safe handling of **1-Methylthio-2-propanone** is paramount. The following information is derived from its Material Safety Data Sheet (SDS).

Hazard Identification

1-Methylthio-2-propanone is classified as a flammable liquid and vapor.^[1]

- GHS Classification: Flammable liquids, Category 3.^[1]
- Hazard Statement: H226: Flammable liquid and vapor.^[1]
- Signal Word: Warning.^[1]

Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is required when handling this compound.

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

First Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Consult a physician.

- Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire and Explosion Hazards

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Special Hazards: Vapors may travel to a source of ignition and flash back. Containers may explode when heated.

Spills and Leaks

- Procedure: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

Storage and Disposal

- Storage: Keep container tightly closed in a dry and well-ventilated place. Store in a cool place away from heat, sparks, and open flames.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Physicochemical Properties

A summary of the key physical and chemical properties of **1-Methylthio-2-propanone** is presented in the table below for easy reference.

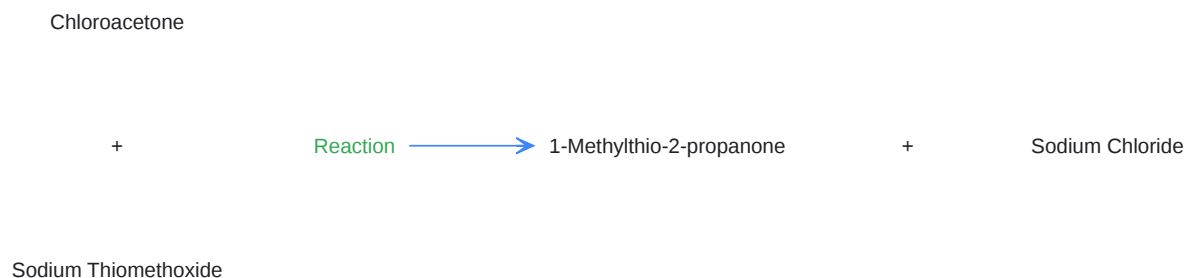
Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ OS	[1] [2] [3]
Molecular Weight	104.17 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Melon-like	[2]
Boiling Point	144 °C at 760 mmHg	
Flash Point	42.8 °C	
Density	0.985 g/cm ³	
Solubility	Soluble in alcohol, slightly soluble in water.	
Vapor Pressure	5.19 mmHg at 25 °C	
Refractive Index	1.4740	

Experimental Protocols

Synthesis of 1-Methylthio-2-propanone

A plausible and commonly cited method for the synthesis of **1-Methylthio-2-propanone** is the nucleophilic substitution reaction between chloroacetone and sodium thiomethoxide.[\[1\]](#)

Reaction Scheme:



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Figure 1: Synthesis of **1-Methylthio-2-propanone**.

Methodology:

- Materials:
 - Chloroacetone
 - Sodium thiomethoxide
 - Anhydrous solvent (e.g., acetone or ethanol)
 - Stirring apparatus
 - Reaction flask
 - Condenser
- Procedure:
 - In a well-ventilated fume hood, dissolve sodium thiomethoxide in the chosen anhydrous solvent in a reaction flask equipped with a stirrer and a condenser.
 - Cool the solution in an ice bath.

- Slowly add chloroacetone to the stirred solution. The addition should be dropwise to control the exothermic reaction.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified period (e.g., several hours to overnight) to ensure the reaction goes to completion.
- Monitor the reaction progress using a suitable analytical technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- Upon completion, the resulting sodium chloride precipitate can be removed by filtration.
- The filtrate, containing the product, can then be purified. A common method is distillation under reduced pressure to isolate the **1-Methylthio-2-propanone**.

Note: This is a generalized protocol. The specific reaction conditions, such as solvent, temperature, and reaction time, may need to be optimized for yield and purity.

Applications and Biological Activity

Use in Organic Synthesis and Research

1-Methylthio-2-propanone serves as a valuable intermediate in organic synthesis. The presence of both a ketone and a thioether functional group allows for a variety of chemical transformations, making it a useful building block for more complex molecules. It is also marketed as a chemical for proteomics research, although specific protocols for this application are not readily available in the public domain.^[3]

Flavoring Agent

As previously mentioned, **1-Methylthio-2-propanone** is used as a flavoring agent. The JECFA has evaluated its safety for this purpose and concluded that it does not pose a safety concern at current intake levels.^{[1][4]}

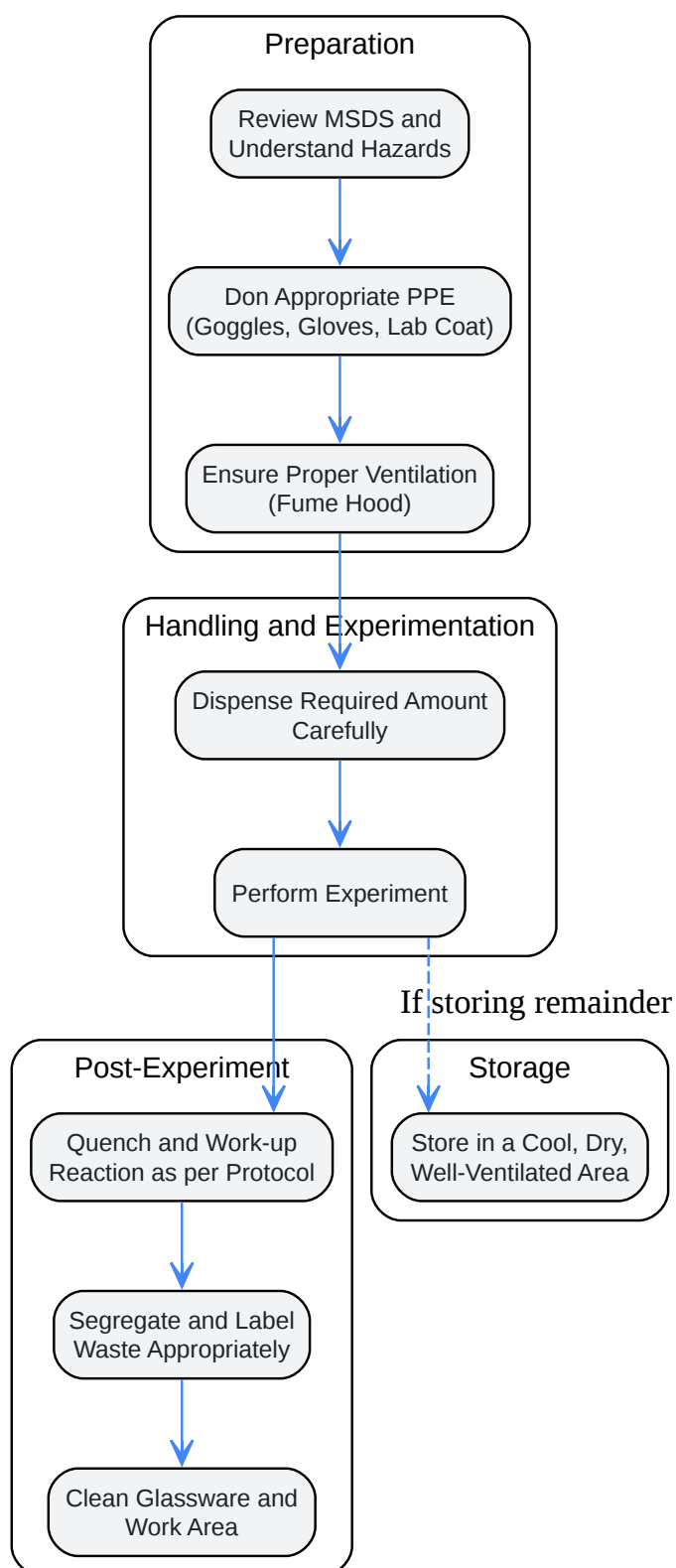
Drug Development and Signaling Pathways

Despite its potential as a building block in organic synthesis, a comprehensive search of publicly available scientific literature did not yield specific information on the use of **1-**

Methylthio-2-propanone in drug development programs or its interaction with any biological signaling pathways. Researchers interested in these applications would need to conduct exploratory studies.

Logical Workflow for Safe Handling and Use

The following diagram illustrates a logical workflow for the safe handling and utilization of **1-Methylthio-2-propanone** in a laboratory setting.



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Figure 2: Laboratory Workflow for **1-Methylthio-2-propanone**.

Conclusion

1-Methylthio-2-propanone is a chemical with established applications in organic synthesis and the flavor industry. This guide has provided essential information on its safe handling, physical and chemical properties, and a potential synthetic route. While its use in proteomics and drug development is suggested, a lack of detailed, publicly available experimental protocols in these areas indicates a potential for novel research and application development. Adherence to the safety guidelines outlined in this document is crucial for all personnel working with this compound.

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